

Technical Support Center: rac-4-Hydroxy Propranolol-d7 Hydrochloride

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Compound of Interest

Compound Name: *rac-4-Hydroxy Propranolol-d7*
Hydrochloride

Cat. No.: B602720

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **rac-4-Hydroxy Propranolol-d7 Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **rac-4-Hydroxy Propranolol-d7 Hydrochloride**?

For optimal stability, **rac-4-Hydroxy Propranolol-d7 Hydrochloride** should be stored at -20°C.

[1] The compound is known to be hygroscopic, meaning it can absorb moisture from the air.[2]

[3] Therefore, it is crucial to store it in a tightly sealed container in a dry environment.

Q2: What is the expected shelf-life of **rac-4-Hydroxy Propranolol-d7 Hydrochloride**?

While specific long-term stability data for the deuterated form is not readily available, the non-deuterated form, (±)-4-hydroxy Propranolol hydrochloride, has been reported to be stable for at least 4 years when stored at -20°C.[1] It is reasonable to expect similar stability for the deuterated analog under the same storage conditions. However, it is always recommended to refer to the certificate of analysis provided by the supplier for lot-specific expiry dates.

Q3: Is **rac-4-Hydroxy Propranolol-d7 Hydrochloride** sensitive to light?

While specific photostability studies on **rac-4-Hydroxy Propranolol-d7 Hydrochloride** are not extensively published, related compounds like propranolol have shown susceptibility to photolytic degradation. Therefore, it is best practice to protect the compound from light by storing it in an amber vial or a light-blocking container.

Q4: How should I handle this compound in the laboratory?

Given its hygroscopic nature, **rac-4-Hydroxy Propranolol-d7 Hydrochloride** should be handled in a controlled environment with low humidity, such as a glove box or a desiccator, to minimize moisture absorption.[4][5] When preparing solutions, it is advisable to allow the container to equilibrate to room temperature before opening to prevent condensation.

Q5: What solvents are suitable for dissolving **rac-4-Hydroxy Propranolol-d7 Hydrochloride**?

The non-deuterated form is soluble in solvents such as DMF (50 mg/ml), DMSO (30 mg/ml), and ethanol (30 mg/ml).[1] It has limited solubility in a 1:1 solution of DMF:PBS (pH 7.2) at 0.5 mg/ml.[1] Similar solubility is expected for the deuterated analog.

Q6: How stable are solutions of **rac-4-Hydroxy Propranolol-d7 Hydrochloride**?

A study on the non-deuterated form, 4-hydroxy propranolol, found that it was stable in human plasma through five freeze-thaw cycles and for at least 6.5 hours on the bench-top.[6][7] In the mobile phase at 10°C, it was found to be stable for at least 48 hours.[6][7] While these results provide a good indication, it is recommended to prepare fresh solutions for critical experiments or conduct your own stability assessments for long-term storage of solutions.

Troubleshooting Guides

Issue	Possible Cause	Troubleshooting Steps
Inconsistent analytical results	Compound degradation due to improper storage or handling.	- Verify that the compound has been stored at -20°C in a tightly sealed, light-protected container. - Ensure that the compound was handled in a low-humidity environment to prevent moisture absorption. - Prepare fresh stock and working solutions. - Perform a system suitability test to check the performance of the analytical instrument.
Difficulty in achieving complete dissolution	Use of an inappropriate solvent or insufficient mixing.	- Refer to the solubility data and select a suitable solvent. - Use sonication or gentle warming to aid dissolution, but be cautious of potential thermal degradation. - Ensure the solvent is of high purity.
Appearance of unexpected peaks in chromatograms	Presence of degradation products or impurities.	- Review the storage and handling procedures to identify any potential for degradation. - Consider potential degradation pathways such as hydrolysis, oxidation, or photolysis. - If possible, use a mass spectrometer to identify the unknown peaks.

Data Presentation

Table 1: Recommended Storage and Handling Conditions

Parameter	Recommendation	Reference
Storage Temperature	-20°C	[1]
Light Exposure	Protect from light	General best practice
Humidity	Store in a dry environment; handle in a low-humidity setting	[2][5]
Container	Tightly sealed, light-blocking container	General best practice

Table 2: Reported Stability of 4-Hydroxy Propranolol (Non-deuterated)

Matrix	Storage Condition	Duration of Stability	Reference
Solid State	-20°C	≥ 4 years	[1]
Human Plasma	Freeze (-15°C) - Thaw (Room Temp)	5 cycles	[6][7]
Human Plasma	Bench-top (Room Temp)	At least 6.5 hours	[6][7]
Mobile Phase	10°C	At least 48 hours	[6][7]

Experimental Protocols

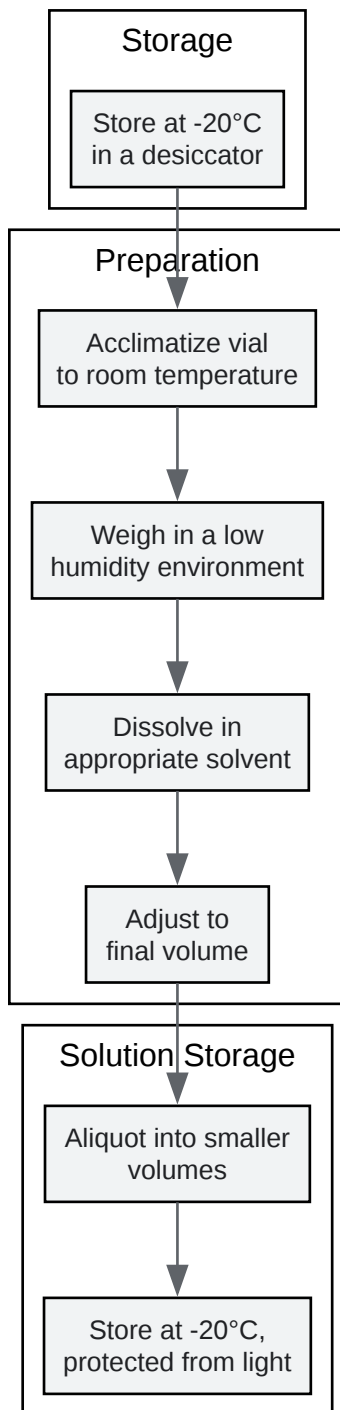
Protocol for Preparation of a Stock Solution (1 mg/mL)

- **Acclimatization:** Allow the vial containing **rac-4-Hydroxy Propranolol-d7 Hydrochloride** to warm to room temperature for at least 30 minutes before opening. This prevents condensation of atmospheric moisture onto the cold solid.
- **Weighing:** In a low-humidity environment (e.g., a glove box or a balance with a draft shield), accurately weigh the desired amount of the compound using an analytical balance.
- **Dissolution:** Transfer the weighed compound to a volumetric flask. Add a portion of the chosen solvent (e.g., DMSO) and sonicate or vortex until the solid is completely dissolved.

- **Final Volume Adjustment:** Once dissolved, bring the solution to the final volume with the solvent and mix thoroughly.
- **Storage:** Store the stock solution in a tightly sealed, light-protected vial at -20°C. It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Mandatory Visualizations

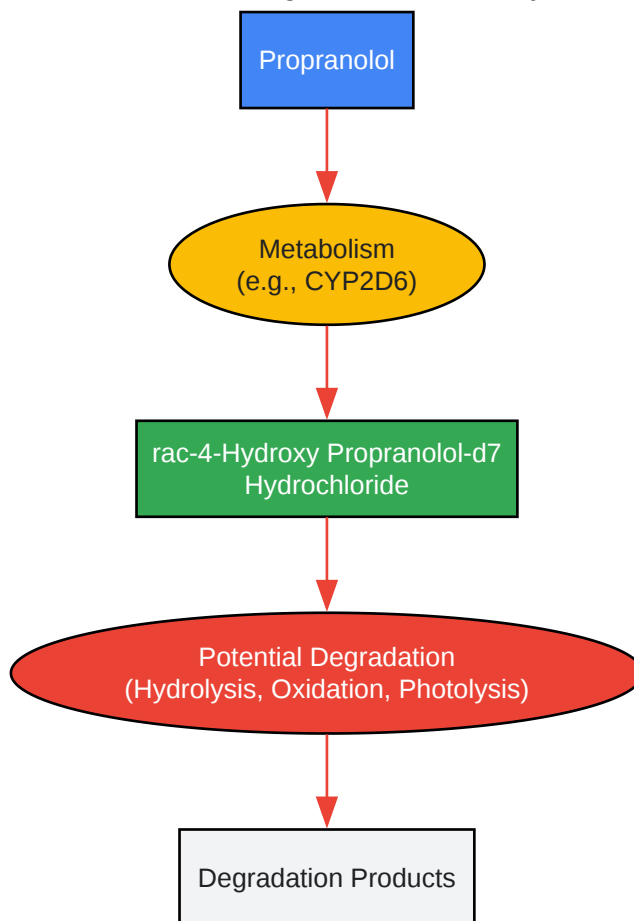
Experimental Workflow: Handling and Solution Preparation



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Workflow for handling and preparing solutions.

Potential Degradation Pathway



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Metabolism and potential degradation of propranolol.

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